

(4-Benzylmorpholin-2-yl)methanamine CAS number and supplier information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (4-Benzylmorpholin-2-yl)methanamine

Cat. No.: B027174

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(4-Benzylmorpholin-2-yl)methanamine: A Technical Guide for Researchers

CAS Number: 110859-47-7

This technical guide provides an in-depth overview of **(4-Benzylmorpholin-2-yl)methanamine**, a versatile building block for researchers, scientists, and drug development professionals. This document outlines its chemical properties, supplier information, a detailed experimental protocol for a closely related analog, and its relevance in medicinal chemistry.

Core Compound Data

Property	Value	Reference
CAS Number	110859-47-7	[1]
IUPAC Name	(4-Benzyl-1,4-oxazinan-2-yl)methylamine	[1]
Molecular Formula	C ₁₂ H ₁₈ N ₂ O	[1]
Molecular Weight	206.289 g/mol	[1]
Canonical SMILES	NCC1CN(CC2=CC=CC=C2)CCO1	[1]
InChIKey	CKZVBXBEDDAEFE-UHFFFAOYNA-N	[1]

Supplier Information

A variety of chemical suppliers offer **(4-Benzylmorpholin-2-yl)methanamine**. The following table summarizes some of the available suppliers. Purity and available quantities should be confirmed with the respective supplier.

Supplier	Purity	Notes
BLD Pharm	≥95%	Available for online orders.
Santa Cruz Biotechnology	≥95%	Offered as a biochemical for research.
Chem-Impex International	≥96%	Described as an orange liquid.

Synthesis and Experimental Protocols

While a specific, detailed synthesis protocol for **(4-Benzylmorpholin-2-yl)methanamine** is not readily available in the public domain, a method for a closely related analog, 2-aminomethyl-4-(4-fluorobenzyl)morpholine, has been described. This protocol can be adapted for the synthesis of the target compound by using the appropriate starting materials.

Synthesis of 2-Aminomethyl-4-(4-fluorobenzyl)morpholine[2]

This synthesis involves the hydrolysis of an acetyl-protected amine precursor.

Materials:

- 2-acetylaminomethyl-4-(4-fluorobenzyl)morpholine
- 10% Hydrochloric acid
- Aqueous sodium hydroxide solution
- Chloroform
- Water
- Saturated aqueous sodium chloride solution
- Magnesium sulfate

Procedure:

- A solution of 2-acetylaminomethyl-4-(4-fluorobenzyl)morpholine (3.0 g) in 10% hydrochloric acid (50 ml) is refluxed with stirring for 4 hours.
- The reaction mixture is then cooled and the pH is adjusted to 11 with an aqueous sodium hydroxide solution.
- The aqueous layer is extracted with chloroform.
- The combined organic layers are washed successively with water and a saturated aqueous sodium chloride solution.
- The organic layer is dried over magnesium sulfate.
- The solvent is removed under reduced pressure to yield the final product as an oil.

Adaptation for **(4-Benzylmorpholin-2-yl)methanamine**:

To synthesize **(4-Benzylmorpholin-2-yl)methanamine**, the starting material would be 2-acetylaminomethyl-4-benzylmorpholine. The subsequent hydrolysis steps would remain the

same. The synthesis of the acetyl-protected precursor can be achieved through various established methods for the N-alkylation and amidation of morpholine derivatives.

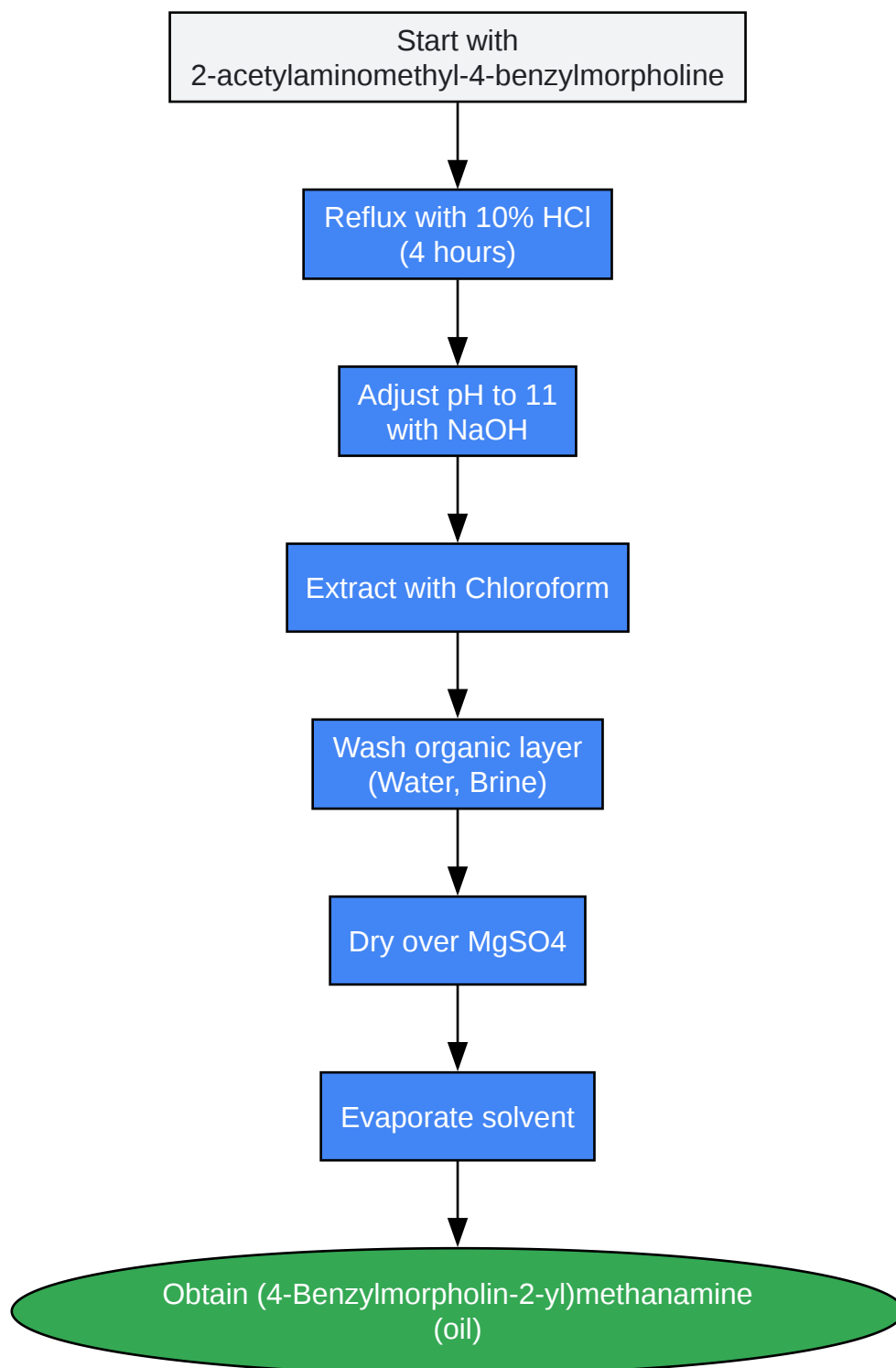
Applications in Medicinal Chemistry and Drug Discovery

Morpholine and its derivatives are recognized as privileged structures in medicinal chemistry due to their favorable physicochemical properties and their presence in numerous approved drugs.[3] The benzylmorpholine scaffold, in particular, is a key component in compounds targeting the central nervous system.

(4-Benzylmorpholin-2-yl)methanamine serves as a valuable building block for the synthesis of more complex molecules, particularly in the development of norepinephrine reuptake inhibitors (NRIs). The antidepressant Reboxetine and its analogs feature a related 2-substituted morpholine core, highlighting the importance of this structural motif for potent and selective NRI activity.[4][5] The primary amine group of the title compound provides a reactive handle for further chemical modifications, allowing for the creation of diverse chemical libraries for structure-activity relationship (SAR) studies.

Logical Workflow for Synthesis

The following diagram illustrates a logical workflow for the synthesis of **(4-Benzylmorpholin-2-yl)methanamine** based on the adapted protocol.



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Synthetic Workflow Diagram

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- To cite this document: BenchChem. [(4-Benzylmorpholin-2-yl)methanamine CAS number and supplier information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b027174#4-benzylmorpholin-2-yl-methanamine-cas-number-and-supplier-information]

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